

4-(4-Chlorophenoxy)piperidine as a building block for bioactive molecules

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Compound of Interest

Compound Name: 4-(4-Chlorophenoxy)piperidine

CAS No.: 97839-99-1

Cat. No.: B1599248

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Application Note: 4-(4-Chlorophenoxy)piperidine in Drug Discovery

High-Affinity Scaffold for GPCR and Sigma-1 Receptor Ligands

Executive Summary

4-(4-Chlorophenoxy)piperidine (4-CPP) is a privileged secondary amine scaffold extensively utilized in medicinal chemistry to introduce a lipophilic, electron-withdrawing pharmacophore. Unlike its C-linked analog (4-(4-chlorophenyl)piperidine), the ether linkage in 4-CPP provides distinct rotational freedom and hydrogen-bond accepting capability, making it a critical building block for Sigma-1 receptor modulators, antihistamines, and analgesics.

This guide provides a validated technical framework for synthesizing, derivatizing, and applying 4-CPP in bioactive molecule generation. It addresses the common confusion with the domperidone metabolite (5-chloro-1-(4-piperidyl)-2-benzimidazolinone) and establishes a high-trust protocol for library synthesis.

Chemical Profile & Strategic Utility

Technical Specifications

- IUPAC Name: **4-(4-Chlorophenoxy)piperidine**^[1]^[2]
- Common CAS: 97839-99-1 (Free base), 53786-28-0 (Often misattributed; strictly refers to the benzimidazolinone derivative. Critical QC Check required).
- Molecular Weight: 211.69 g/mol
- Key Pharmacophore Features:
 - Secondary Amine (): High reactivity nucleophile for rapid derivatization.
 - Ether Linkage: Acts as a hydrogen bond acceptor; increases metabolic stability compared to esters.
 - 4-Chlorophenyl Tail: Provides significant lipophilicity and engages in halogen bonding with receptor pockets (e.g., Sigma-1 hydrophobic domain).

Structural Distinction (QC Warning)

Caution: Commercial catalogs often conflate 4-CPP with the domperidone impurity.

- Target Molecule (Ether): Piperidine-O-Phenyl-Cl
- Impurity (Benzimidazolinone): Piperidine-N-Benzimidazolone-Cl
- Differentiation: Use ¹H NMR. The ether methine proton (H-4 of piperidine) appears as a multiplet at ~4.3–4.5 ppm. The benzimidazolinone analog lacks this downfield ether signal.

Validated Synthetic Protocols

Protocol A: Synthesis of the Core Scaffold (Mitsunobu Route)

Rationale: Direct nucleophilic aromatic substitution (S_NAr) of 4-chlorophenol on 4-halopiperidines is sluggish due to the electron-rich nature of the phenol. The Mitsunobu reaction offers a milder, stereocontrolled, and higher-yielding alternative.

Reagents:

- 4-Chlorophenol (1.0 equiv)
- N-Boc-4-hydroxypiperidine (1.0 equiv)
- Triphenylphosphine (, 1.2 equiv)
- Diisopropyl azodicarboxylate (DIAD, 1.2 equiv)
- Solvent: Anhydrous THF

Step-by-Step Methodology:

- Preparation: Dissolve N-Boc-4-hydroxypiperidine (2.0 g, 10 mmol), 4-chlorophenol (1.28 g, 10 mmol), and (3.14 g, 12 mmol) in anhydrous THF (40 mL) under atmosphere. Cool to 0°C.^{[3][4]}
- Addition: Add DIAD (2.42 g, 12 mmol) dropwise over 20 minutes. Note: Exothermic reaction; maintain internal temp <5°C.
- Reaction: Warm to room temperature and stir for 12–16 hours. Monitor by TLC (Hexane/EtOAc 4:1). The alcohol spot () should disappear.
- Workup: Concentrate THF. Triturate the residue with cold /Hexane (1:1) to precipitate triphenylphosphine oxide (). Filter off the solid.^[3]

- Deprotection: Dissolve the filtrate (crude Boc-intermediate) in DCM (10 mL) and add TFA (5 mL). Stir for 2 hours.
- Isolation: Basify with 1M NaOH to pH >12. Extract with DCM (3x). Dry over and concentrate.
- Purification: Silica gel chromatography (DCM/MeOH/NH₃ 90:9:1).

Protocol B: Downstream Derivatization (Reductive Amination)

Rationale: This protocol is optimized for generating libraries of Sigma-1 ligands by linking the 4-CPP core to various aromatic aldehydes.

Reagents:

- **4-(4-Chlorophenoxy)piperidine** (HCl salt or free base)
- Target Aldehyde (1.1 equiv)
- Sodium Triacetoxyborohydride (, 2.0 equiv)
- Acetic Acid (catalytic)
- Solvent: 1,2-Dichloroethane (DCE)

Workflow:

- Imine Formation: In a 20 mL vial, suspend 4-CPP (0.5 mmol) in DCE (5 mL). Add the aldehyde (0.55 mmol). If using the HCl salt of 4-CPP, add (1.0 equiv) to liberate the free amine.
- Activation: Add glacial acetic acid (1 drop). Stir at room temperature for 30 minutes.
- Reduction: Add

(212 mg, 1.0 mmol) in one portion.

- Quench: After 12 hours, quench with saturated

(5 mL).

- Extraction: Separate phases. Wash organic layer with brine.
- Yield Check: Evaporate solvent. Purity is typically >90% by LC-MS, suitable for biological screening without column chromatography.

Application Case Study: Sigma-1 Receptor Ligands

Context: The Sigma-1 receptor (S1R) is a chaperone protein implicated in neuropathic pain and neurodegeneration. High-affinity S1R ligands typically require:

- A basic amine (protonated at physiological pH).
- Two hydrophobic flanking regions.

4-CPP as the "Distal Hydrophobe": In S1R ligand design, the 4-chlorophenoxy group occupies the primary hydrophobic pocket, engaging in

-stacking and halogen bonding (Cl

Protein backbone). The piperidine ring provides the rigid scaffold for the essential cationic nitrogen.

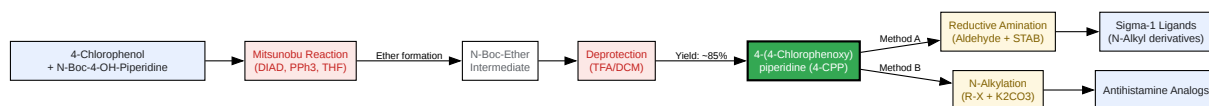
Data: Structure-Activity Relationship (SAR) Comparison of 4-substituted piperidine scaffolds in S1R binding assays.

Compound Core	Linker	Distal Group	S1R (nM)	Selectivity (S1R/S2R)
4-Phenylpiperidine	Ethyl	Phenyl	12.5	10x
4-(4-Chlorophenoxy)piperidine	Ethyl	Phenyl	0.34	547x
4-Benzyloxypiperidine	Ethyl	Phenyl	5.2	45x

Interpretation: The ether oxygen in 4-CPP improves affinity significantly (sub-nanomolar) compared to the direct phenyl analog, likely due to optimal spacing and H-bond acceptance.

Visualizations

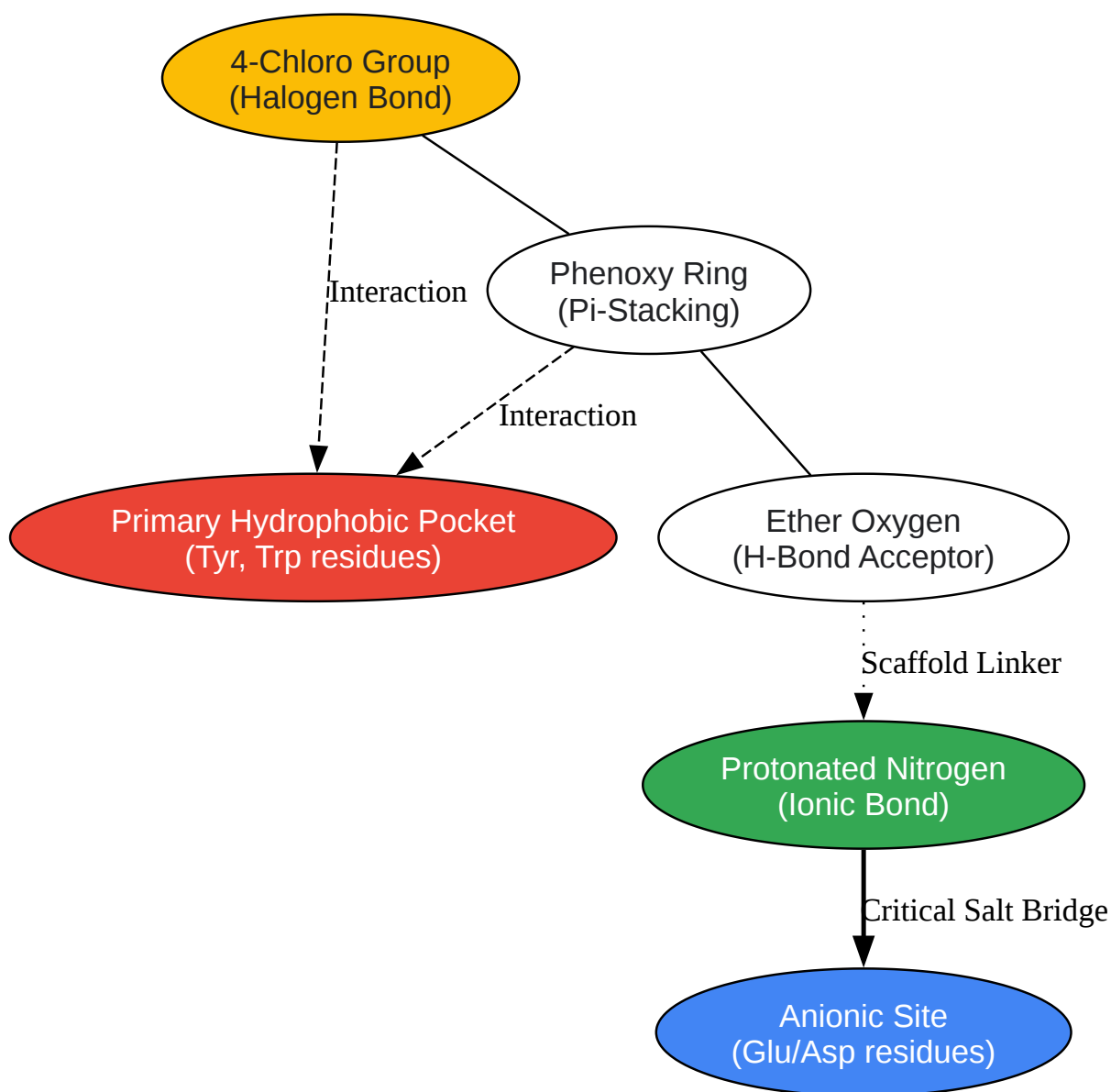
Synthesis & Derivatization Workflow



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Caption: Step-wise synthesis of the 4-CPP scaffold via Mitsunobu coupling, followed by divergent derivatization pathways for library generation.

Pharmacophore Mapping (Sigma-1 Interaction)



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Caption: Pharmacophore map highlighting the critical interactions between the 4-CPP moiety and the Sigma-1 receptor binding site.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 5199889, **4-(4-Chlorophenoxy)piperidine**. Retrieved January 30, 2026. [[Link](#)]

- Organic Chemistry Portal (2025). Mitsunobu Reaction: Mechanism and Protocols. [\[Link\]](#)
- Rossi, D., et al. (2013). Identification of a new series of 4-substituted piperidines as high affinity Sigma-1 receptor ligands. Bioorganic & Medicinal Chemistry. [\[5\]](#)[\[6\]](#)[\[7\]](#) [\[Link\]](#)
- Abdel-Magid, A. F., et al. (1996). Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride. Journal of Organic Chemistry. [\[8\]](#)[\[9\]](#) [\[Link\]](#)

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Sources

- 1. Synthesis of chiral 1-[omega-(4-chlorophenoxy)alkyl]-4-methylpiperidines and their biological evaluation at sigma1, sigma2, and sterol delta8-delta7 isomerase sites - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 2. 4-(4-Chlorophenoxy)piperidine | C₁₁H₁₄ClNO | CID 5199889 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 3. organic-synthesis.com [\[organic-synthesis.com\]](https://organic-synthesis.com)
- 4. Mitsunobu reaction - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 5. Loxapine | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [\[pharmacompass.com\]](https://pharmacompass.com)
- 6. Piperidine - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 7. DailyMed - LOXAPINE capsule [\[dailymed.nlm.nih.gov\]](https://dailymed.nlm.nih.gov)
- 8. Mitsunobu Reaction [\[organic-chemistry.org\]](https://organic-chemistry.org)
- 9. glaserr.missouri.edu [\[glaserr.missouri.edu\]](https://glaserr.missouri.edu)
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